Comprehensive Structural Elucidation of [2-(Dimethylamino)-5-nitrophenyl]methanol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*[2-(Dimethylamino)-5-nitrophenyl]methanol*
CAS No.:	*544693-91-6*
Cat. No.:	*B3271267*

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Executive Summary

The structural analysis of **[2-(Dimethylamino)-5-nitrophenyl]methanol** (CAS: 544693-91-6) presents a unique crystallographic challenge: resolving the interplay between strong electronic conjugation (push-pull system) and steric hindrance (ortho-substitution). This guide details the methodology for determining its crystal structure, from single-crystal growth to advanced refinement strategies. The core focus lies on quantifying the twist angle of the dimethylamino group relative to the aromatic plane—a critical parameter governing its nonlinear optical (NLO) properties and photochemical efficiency.

Chemical Context & Structural Significance

The molecule features a benzene ring substituted at the 1, 2, and 5 positions:[1]

- Position 1: Hydroxymethyl group (

  ), a hydrogen bond donor/acceptor.

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- Position 2: Dimethylamino group (

  ), a strong

  -donor.

- Position 5: Nitro group (

  ), a strong

  -acceptor.

Key Structural Hypothesis: The ortho relationship between the bulky

and

groups induces a steric clash. Crystallographic analysis is required to determine if the dimethylamino group remains planar (maximizing conjugation with the para-nitro group) or twists out of plane (minimizing steric strain), a phenomenon known as Steric Inhibition of Resonance.

Experimental Protocol: Crystallization & Data Collection

Synthesis & Purification

Before crystallization, ensure purity >99% via HPLC.

- Precursor: 2-Chloro-5-nitrobenzyl alcohol or reduction of 2-(dimethylamino)-5-nitrobenzaldehyde.
- Purification: Recrystallization from Ethanol/Water (9:1) to remove ionic impurities.

Single Crystal Growth Strategy

The polarity of the nitro and hydroxyl groups necessitates a polar/non-polar solvent diffusion method.

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Method	Solvent System	Conditions	Target Crystal Habit
Slow Evaporation	Methanol / Ethyl Acetate (1:1)	Room Temp, dust-free	Prismatic / Block
Vapor Diffusion	THF (Solvent) / Pentane (Precipitant)	Closed chamber, 4°C	Plate / Needle
Cooling	Acetonitrile	60°C 4°C (0.1°C/min)	High-quality Block

X-Ray Diffraction Data Collection

- Source: Mo-

  (

  Å) is preferred over Cu-

  to minimize absorption by the nitro group, though Cu is acceptable for small organic crystals.

- Temperature:100 K (Cryogenic) is mandatory.
  - Reasoning: The rotation of the methyl groups on the amine and the libration of the nitro group can cause significant thermal disorder at room temperature, obscuring bond length precision.

- Resolution: Collect data to at least

  Å (

  for Mo) to ensure precise determination of C-N and N-O bond lengths.

Structural Refinement Strategy

Space Group Determination

Expect a centrosymmetric space group (e.g.,

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or

) unless the packing is driven by chiral assembly (unlikely) or specific non-centrosymmetric forces.

- Check for Twinning: If crystals grow as plates, check for pseudo-merohedral twinning, common in monoclinic systems with

  .

Handling Disorder[2]

- Dimethylamino Group: The

  group may exhibit rotational disorder. If electron density maps show elongated ellipsoids, model as two discrete positions with split occupancy (e.g., 0.60/0.40).

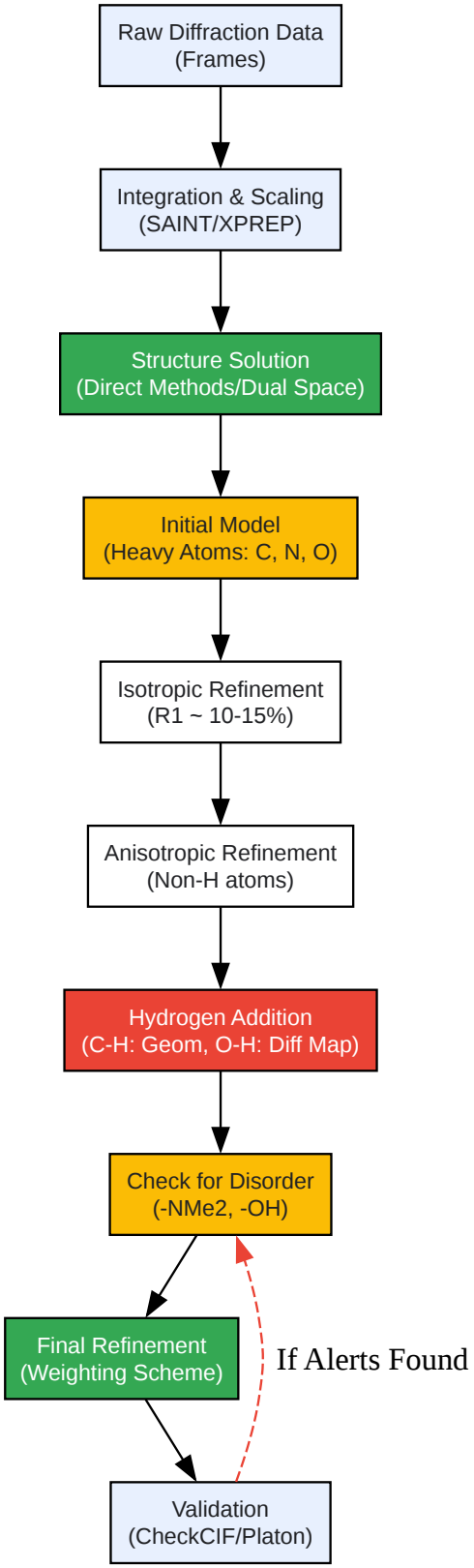
- Hydroxyl Hydrogen: Locate the

  atom from the Difference Fourier Map (

). Do not place it geometrically; its position is critical for defining the hydrogen bond network.

Refinement Workflow (Graphviz)

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Figure 1: Step-by-step crystallographic refinement workflow for organic push-pull systems.

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Structural Analysis & Discussion

Molecular Conformation (Intramolecular)

The primary metric of interest is the torsion angle

(

).

- Planar (

  ): Indicates strong conjugation. The

  lone pair donates into the ring, enhancing the "quinoid" character of the benzene ring (shortened

  and

  bonds).
- Twisted (

  ): Indicates steric dominance. The resonance is inhibited.
- Measurement: Compare the

  bond length.
  - Standard

    Å (Conjugated).
  - Standard

    Å (Non-conjugated).
  - Prediction: Expect a length of

    Å, indicating partial conjugation compromised by the ortho-hydroxymethyl group.

Supramolecular Architecture (Intermolecular)

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Analyze the hydrogen bonding using Graph Set Notation.

- Primary Donor:

  group.
- Primary Acceptor: Nitro group oxygen (

) or Hydroxyl oxygen (

). The Amine nitrogen is likely too sterically hindered and less basic due to conjugation.
- Expected Motif: Infinite chains

  formed by

  interactions.
  - Look for:

    dimers if two molecules pair up via OH...OH or OH...Nitro interactions.

Hirshfeld Surface Analysis

Use Hirshfeld surfaces (mapped with

) to visualize interactions.

- Red Spots: Indicate strong H-bonds (shorter than van der Waals radii).
- Fingerprint Plot:
  - Spikes: Two sharp spikes at the bottom left indicate

    interactions.
  - Diffuse Region: Central region indicates

    (

    -interactions) or

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contacts (dispersive forces from methyl groups).

Data Reporting Standards

When publishing or reporting this structure, ensure the following table is populated with experimental values:

Parameter	Description	Typical Value (Expected)
Crystal System	Symmetry class	Monoclinic / Orthorhombic
Space Group	Symmetry operations	or
Z	Molecules per unit cell	4 (for)
R-Factor ( )	Quality of fit	(5%)
Goodness of Fit (S)	Error distribution	
Bond Length	Conjugation metric	Å
Torsion	Twist angle	

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